

Iptriazopyrid: A Peer-Reviewed Performance Analysis Against Mesotrione

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Compound of Interest

Compound Name: Iptriazopyrid

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A comparative guide for researchers and drug development professionals on the herbicidal efficacy and mechanism of action of Nissan Chemical's **Iptriazopyrid**.

This guide provides an objective comparison of **Iptriazopyrid** and Mesotrione, two herbicides that target the 4-hydroxyphenylpyruvate dioxygenase (HPPD) enzyme. The data presented is derived from peer-reviewed research, offering a comprehensive overview of their respective performance and selectivity.

Quantitative Performance Comparison

The following tables summarize the key performance indicators of **Iptriazopyrid** in comparison to the commercially available HPPD inhibitor, Mesotrione.

Table 1: In Vitro HPPD Inhibition

Compound	Target Enzyme	Ki Value (nM)
Iptriazopyrid	Arabidopsis thaliana HPPD (AtHPPD)	24.3[1][2]
Mesotrione	Arabidopsis thaliana HPPD (AtHPPD)	22.1[1][2]
Iptriazopyrid	Oryza sativa HPPD (OsHPPD)	33.3[1][2]
Mesotrione	Oryza sativa HPPD (OsHPPD)	26.5[1][2]

Table 2: Herbicidal Activity and Selectivity

Compound	Target Weed	Phytotoxicity (Concentration for Chlorosis)	Target Crop	Selectivity Index (Si)
Ip triazopyrid	Echinochloa crus-galli	~10x lower than Mesotrione[1][3]	Oryza sativa	>64[1]
Mesotrione	Echinochloa crus-galli	Baseline	Oryza sativa	4[1]

Experimental Protocols

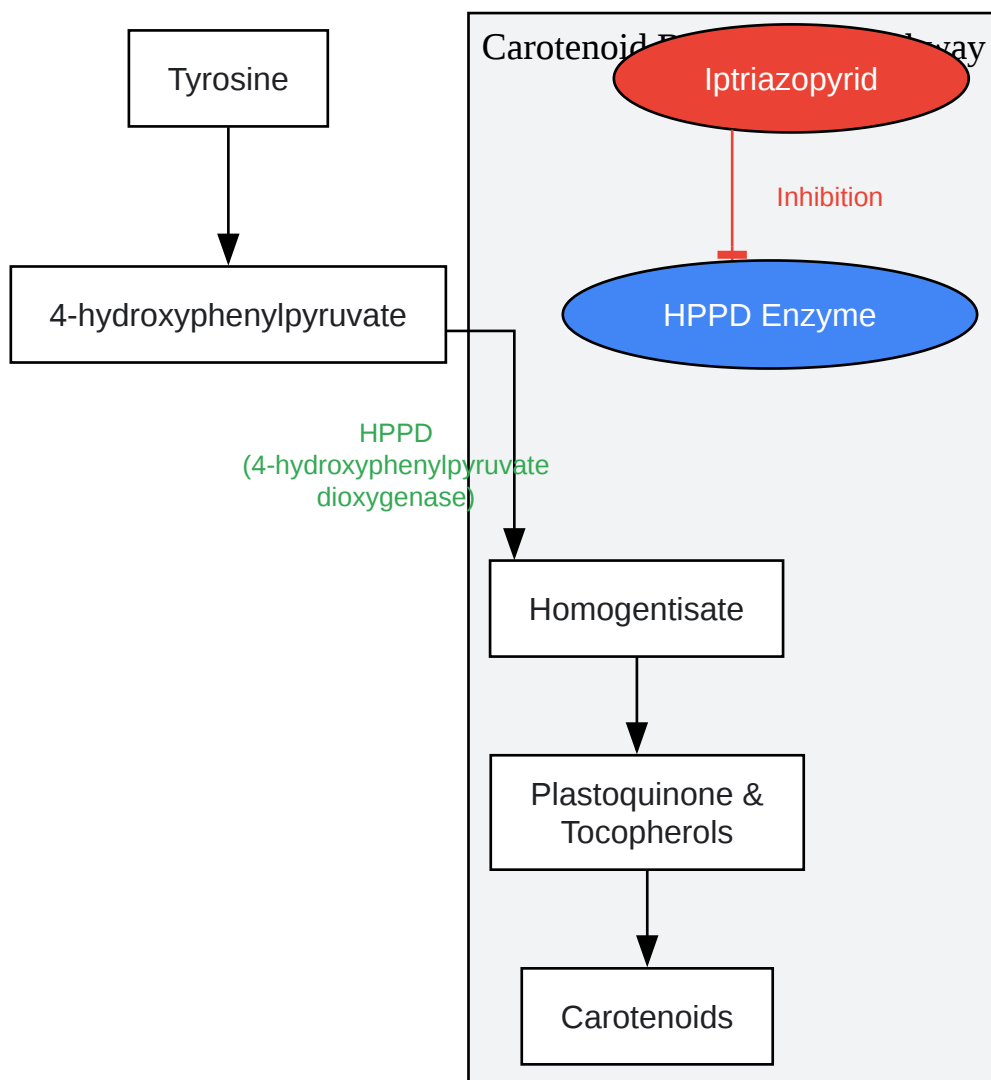
The data presented in this guide is based on the following key experimental methodologies:

- In Vitro HPPD Inhibition Assay: The inhibitory activity of **Ip triazopyrid** and Mesotrione against AtHPPD and OsHPPD was determined using a coupled enzyme method.[1] The assay was conducted in triplicate with varying concentrations of the substrate, 4-hydroxyphenylpyruvic acid (HPPA), to determine the inhibition constant (Ki).[1][2]
- Phytotoxicity Tests: Greenhouse-scale experiments were conducted to evaluate the herbicidal effects of **Ip triazopyrid** and Mesotrione on the weed Echinochloa crus-galli and the crop Oryza sativa.[1] The concentration required to cause chlorosis was used as a measure of phytotoxicity.[1][3]
- X-ray Crystallography: The binding mechanism of **Ip triazopyrid** to the active pocket of the HPPD enzyme was determined through X-ray crystallography.[1][3]
- Compound Synthesis and Procurement: **Ip triazopyrid** (NC-656) was synthesized by Nissan Chemical Corporation.[1][2] Mesotrione was purchased from FUJIFILM Wako Pure Chemical Corporation.[1][2]

Mechanism of Action and Signaling Pathway

Ip triazopyrid is a novel azole carboxamide compound that functions as a slow-binding inhibitor of the 4-hydroxyphenylpyruvate dioxygenase (HPPD) enzyme.[1][3][4] HPPD is a key enzyme

in the carotenoid biosynthesis pathway in plants.[5][6] By inhibiting HPPD, **Iptriazopyrid** disrupts the production of plastoquinone and tocopherols, which are essential for photoprotection. This leads to the bleaching of photosynthetic tissues (chlorosis) and ultimately, plant death.[1][3]

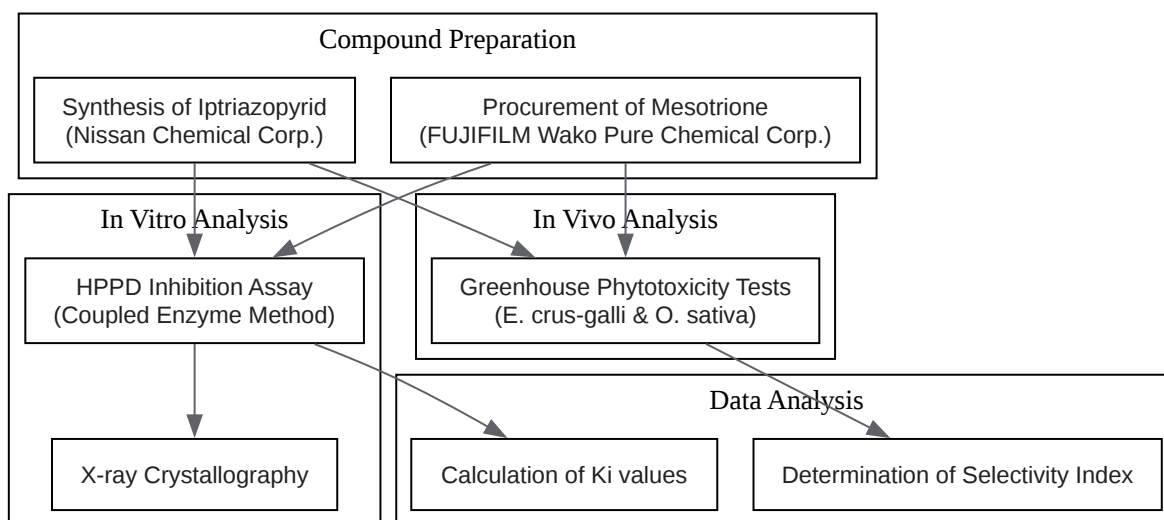


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Caption: **Ip**triazopyrid inhibits the HPPD enzyme in the carotenoid biosynthesis pathway.

Experimental Workflow

The validation of **Ip**triazopyrid's performance involved a multi-step experimental process.



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Caption: Experimental workflow for the comparative analysis of **Ipatriazopyrid**.

Conclusion

The peer-reviewed data indicates that **Ipatriazopyrid** is a potent and highly selective HPPD inhibitor. Its herbicidal activity against the significant weed *Echinochloa crus-galli* is approximately ten times more potent than that of Mesotrione.[1][3] Furthermore, **Ipatriazopyrid** demonstrates a significantly higher selectivity for the crop *Oryza sativa* (rice), with a selectivity index over 16 times greater than that of Mesotrione.[1] This high selectivity is attributed to the rapid metabolism of **Ipatriazopyrid** in rice plants, a characteristic not observed in the target weed species.[5] The in vitro inhibition data shows that while both compounds have comparable inhibitory effects on the HPPD enzyme at a molecular level, the in vivo performance of **Ipatriazopyrid** is markedly superior in terms of both efficacy and crop safety.[1][2] These findings suggest that **Ipatriazopyrid** represents a valuable alternative for weed management, particularly in rice cultivation.[5][6]

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